

# In-Depth Technical Guide: Edaravone (InChI Key: LXMASNUOAKLCJK-UHFFFAOYSA-N)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Methyl-3-(4-methylphenyl)butanoic acid

Cat. No.: B181741

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This technical guide provides a comprehensive overview of Edaravone (MCI-186), a neuroprotective agent with potent antioxidant properties. Marketed under brand names such as Radicava, Edaravone is primarily utilized in the treatment of amyotrophic lateral sclerosis (ALS) and acute ischemic stroke.[1][2] This document details its chemical properties, mechanism of action, pharmacokinetics, relevant signaling pathways, experimental protocols, and clinical efficacy data.

## Chemical and Physicochemical Properties

Edaravone is a low-molecular-weight, amphiphilic pyrazolone derivative.[3][4] Its structure allows it to effectively scavenge both water-soluble and lipid-soluble peroxy radicals, a key feature of its antioxidant activity.[3]

Property	Value	Reference
IUPAC Name	5-methyl-2-phenyl-4H-pyrazol-3-one	[1]
Synonyms	MCI-186, Radicava, 3-methyl-1-phenyl-2-pyrazolin-5-one	[1][5]
InChI Key	LXMASNUOAKLCJK-UHFFFAOYSA-N	-
CAS Number	89-25-8	[1][6][7]
Molecular Formula	C <sub>10</sub> H <sub>10</sub> N <sub>2</sub> O	[1][6]
Molar Mass	174.203 g·mol <sup>-1</sup>	[1]
Melting Point	129.7 °C	[4]
pKa	7.0	[4]
Water Solubility	~2.0 mg/mL	[8]
Solubility	Freely soluble in ethanol; Soluble to 100 mM in DMSO	[4][6]

## Pharmacology and Mechanism of Action

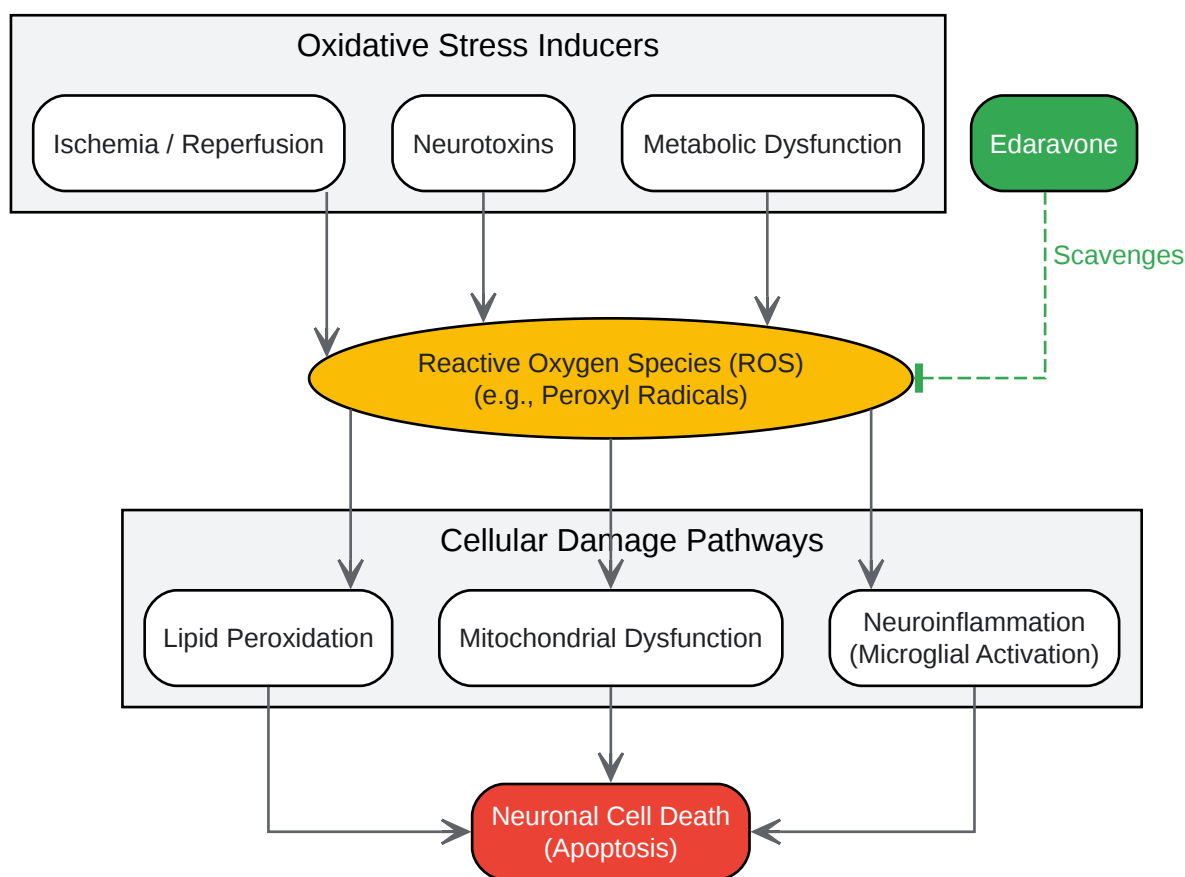
While the precise mechanism of action in treating ALS is not fully elucidated, Edaravone's therapeutic effects are largely attributed to its function as a potent free radical scavenger.[5][9][10] Oxidative stress is a hypothesized contributor to the neuronal cell death observed in neurodegenerative diseases like ALS.[1][5] Edaravone mitigates this stress through several key actions:

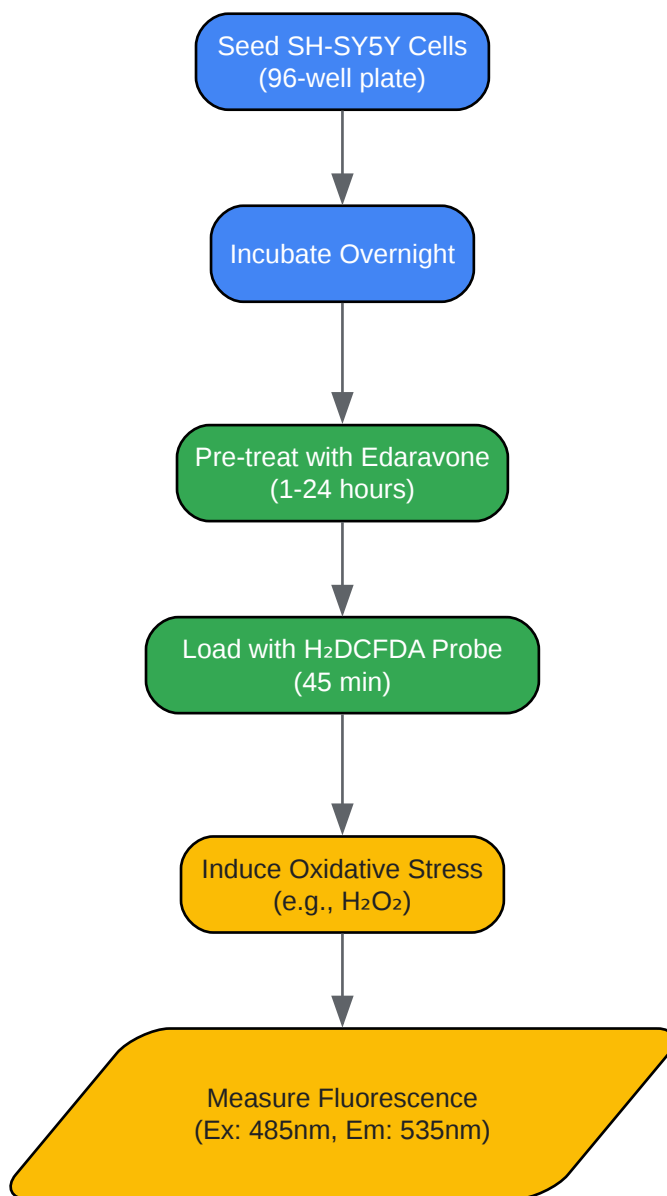
- **Radical Scavenging:** It directly neutralizes highly reactive oxygen species (ROS), such as peroxy radicals and potentially peroxynitrite, by donating an electron.[3][9] This helps protect cells from oxidative damage.
- **Inhibition of Lipid Peroxidation:** By scavenging free radicals, Edaravone effectively inhibits the chain reaction of lipid peroxidation within cell membranes, a process that leads to cellular damage and death.[9]

- **Anti-inflammatory Effects:** The compound reduces neuroinflammation by decreasing the production of pro-inflammatory cytokines and mitigating the activation of microglia, the primary immune cells of the central nervous system.<sup>[9]</sup>
- **Upregulation of Antioxidant Enzymes:** Edaravone can enhance the body's endogenous antioxidant defense systems by upregulating enzymes like superoxide dismutase (SOD) and catalase.<sup>[9]</sup>

## Signaling Pathway: Mitigation of Oxidative Stress

Edaravone's primary role is to intercept and neutralize reactive oxygen species (ROS), thereby preventing downstream cellular damage. This action disrupts the pathological cascade initiated by oxidative stress, which includes lipid peroxidation, mitochondrial dysfunction, and activation of pro-inflammatory and apoptotic pathways.





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Address: 3281 E Guasti Rd

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